

In-Depth Technical Guide: D-Galactose-¹³C

Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Galactose-13C

Cat. No.: B12392713

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, handling guidelines, and experimental methodologies for the use of D-Galactose-¹³C in a laboratory setting. The information is intended to ensure the safe and effective application of this stable isotope-labeled compound in research and development.

Compound Identification and Properties

D-Galactose-¹³C is a form of D-galactose in which one or more carbon atoms have been replaced with the stable isotope carbon-13 (¹³C). This labeling allows the molecule to be traced and detected in various biological and chemical processes using techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Physical and Chemical Properties of D-Galactose (and its ¹³C isotopologues)

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₆ (unlabeled)	[4][5]
⁵¹³ CH ₁₂ O ₆ (one ¹³ C atom)	[6]	
Molecular Weight	180.16 g/mol (unlabeled)	[7][8]
181.15 g/mol (one ¹³ C atom)	[4][5]	
Appearance	White to off-white solid powder	[5]
Melting Point	168-170 °C	[7]
169-170 °C (lit.)	[5]	
Solubility in Water	180 g/L at 20 °C	[7][9]
68% at 25 °C	[10]	
pH	5.0 - 7.0 at 180 g/L at 25 °C	[7][9]
LogP	-2.6	[4][5]
Stability	Stable under recommended storage conditions.	[9]
Incompatible Materials	Strong oxidizing agents.	[9]
Hazardous Decomposition Products	Carbon oxides (under fire conditions).	[9]

Safety and Handling

While D-Galactose-¹³C is not classified as a hazardous substance, it is crucial to handle it with care, following standard laboratory safety practices.[9][11] The toxicological properties of the ¹³C-labeled compound have not been thoroughly investigated; therefore, it should be handled as if it were potentially harmful.[3][9]

Hazard Identification

- Potential Health Effects: May be harmful if swallowed, inhaled, or absorbed through the skin. [3][9] May cause irritation to the skin, eyes, and respiratory tract.[3][9]

- NFPA Ratings (for unlabeled D-Galactose):
 - Health: 0 (No hazard beyond that of ordinary combustible materials)[11]
 - Fire: 0 (Materials that will not burn)[11]
 - Reactivity: 0 (Normally stable)[11]

First-Aid Measures

Table 2: First-Aid Procedures for D-Galactose-¹³C Exposure

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.	[9][12][13]
Skin Contact	Wash off with soap and plenty of water. Seek medical attention if irritation persists.	[9][10][12][13]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[9][10][12][13]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.	[9][10][12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Special Hazards: As with many organic solids, a dust explosion hazard exists if fine dust is dispersed in the air in sufficient concentrations near an ignition source.[7][14]

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[9]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.[9][10][12]
- Environmental Precautions: Prevent product from entering drains.[7][9]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[7][9]

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[6][7][9]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store at room temperature away from light and moisture.[7][9]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses with side-shields.[6][7][9]
- Skin Protection: Handle with gloves. Wear appropriate protective clothing.[6][7][9]
- Respiratory Protection: For nuisance exposures, use a type N95 (US) or type P1 (EU EN 143) dust mask. For higher-level exposures, use a NIOSH-approved respirator.[7][12]

Experimental Protocols

D-Galactose-¹³C is a valuable tool in metabolic research and drug development.[2] Below are detailed methodologies for key experiments.

¹³C-Galactose Breath Test for In Vivo Galactose Metabolism

This non-invasive test measures the body's ability to metabolize galactose.[9]

Methodology:

- Patient Preparation:
 - Patients should fast for a minimum of 2 hours before the test.[\[9\]](#)
 - For 48 hours prior to the test, patients should avoid foods enriched in ^{13}C (e.g., corn, sugarcane products).[\[9\]](#)
 - A galactose-restricted diet should be followed for at least 24 hours before the test.[\[9\]](#)
- Baseline Sample Collection:
 - Collect two baseline breath samples before administering the labeled galactose.[\[9\]](#)
 - Instruct the patient to take a deep breath, hold it for 3 seconds, and exhale into a collection tube.[\[9\]](#)
- Administration of D-Galactose- ^{13}C :
 - Administer an oral dose of 7 mg/kg of 1- ^{13}C -galactose dissolved in water.[\[9\]](#)
- Post-Dose Sample Collection:
 - Collect breath samples at 60, 90, and 120 minutes after ingestion.[\[9\]](#)
- Analysis:
 - Analyze the $^{13}\text{CO}_2$ enrichment in the breath samples using Isotope Ratio Mass Spectrometry (IRMS).
 - Calculate the cumulative percentage of the administered dose recovered as $^{13}\text{CO}_2$ to determine the galactose oxidation capacity.[\[9\]](#)

Metabolic Flux Analysis using D-Galactose- ^{13}C and GC-MS

This protocol outlines a general workflow for tracing the metabolic fate of galactose in cell culture.

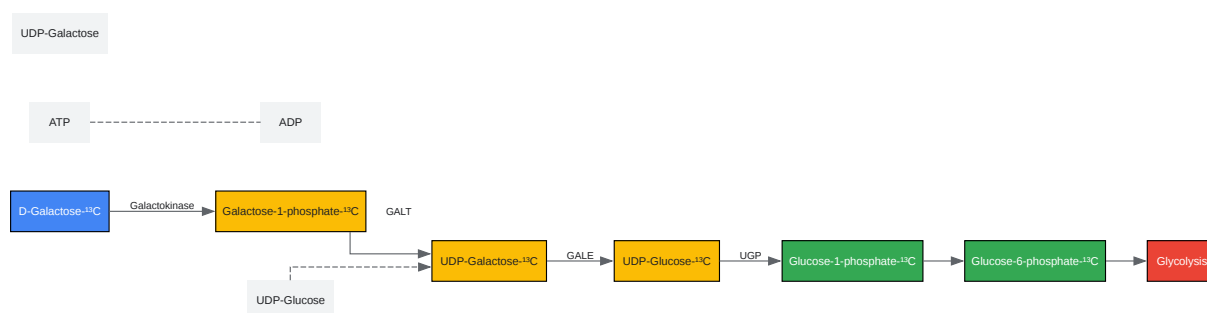
Methodology:

- Cell Culture and Labeling:
 - Culture cells in a medium containing a known concentration of D-Galactose- ^{13}C as the tracer.
 - Incubate the cells until they reach an isotopic steady state.[\[15\]](#)
- Metabolite Extraction:
 - Quench metabolic activity rapidly (e.g., with cold methanol).
 - Extract intracellular metabolites using a suitable solvent system.
- Sample Preparation for GC-MS:
 - Derivatize the extracted metabolites to make them volatile for gas chromatography. For sugars like galactose, this can involve creating aldononitrile pentaacetate derivatives.[\[16\]](#)
- GC-MS Analysis:
 - Separate the derivatized metabolites using a gas chromatograph.
 - Detect and quantify the mass isotopologues of the metabolites of interest using a mass spectrometer.[\[12\]](#)[\[16\]](#)
- Data Analysis and Flux Calculation:
 - Correct for the natural abundance of ^{13}C .
 - Use metabolic flux analysis software to calculate the intracellular metabolic fluxes based on the measured labeling patterns.[\[3\]](#)[\[12\]](#)

Signaling Pathways and Experimental Workflows

Leloir Pathway of Galactose Metabolism

D-Galactose is primarily metabolized through the Leloir pathway, which converts it into glucose-1-phosphate, a substrate for glycolysis.[11]

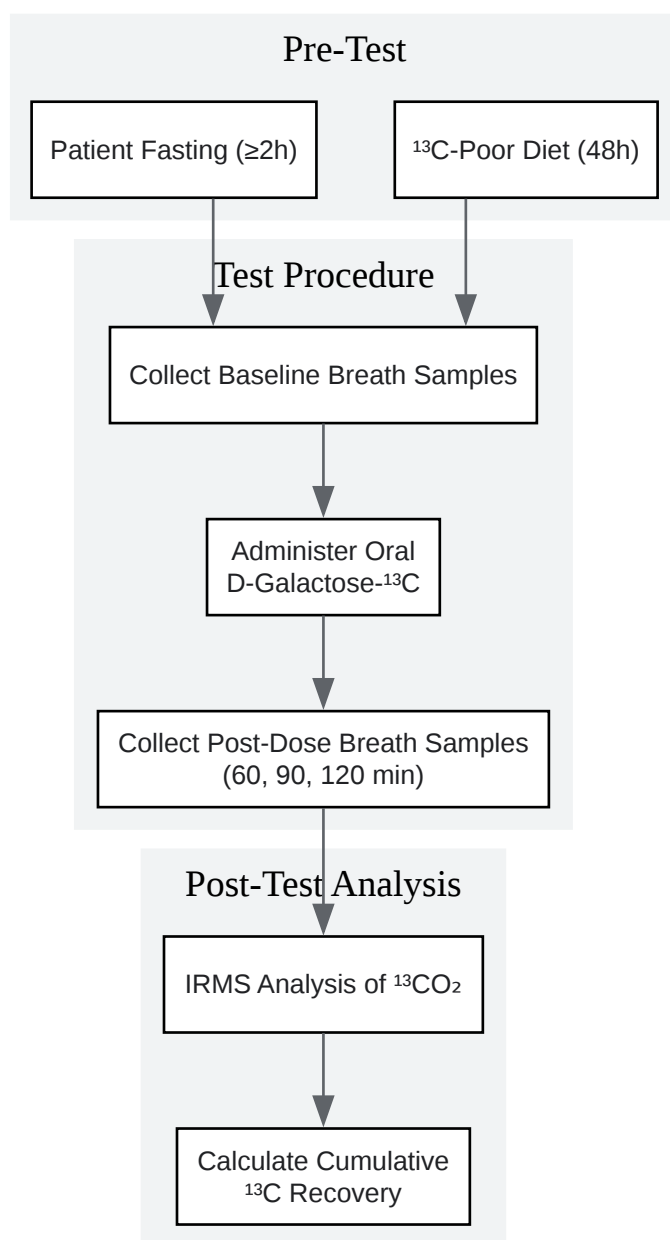


[Click to download full resolution via product page](#)

Caption: The Leloir Pathway for the metabolism of D-Galactose-¹³C.

Experimental Workflow for ¹³C Breath Test

The following diagram illustrates the logical flow of a ¹³C breath test experiment.



[Click to download full resolution via product page](#)

Caption: Workflow for the ^{13}C -Galactose breath test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ¹³C NMR Chemical Shifts of Saccharides in the Solid State: A Density Functional Theory Study [mdpi.com]
- 2. metsol.com [metsol.com]
- 3. Overview of ¹³C Metabolic Flux Analysis - Creative Proteomics [creative-proteomics.com]
- 4. 2.4. ¹³-C breath test [bio-protocol.org]
- 5. The ¹³C-N.M.R. spectra of disaccharides of D-glucose, D-galactose, and L-rhamnose as models for immunological polysaccharides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. SMPDB [smpdb.ca]
- 8. europeanreview.org [europeanreview.org]
- 9. The ¹⁻¹³C galactose breath test in GALT deficient patients distinguishes NBS detected variant patients but does not predict outcome in classical phenotypes - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Gene Transcriptional and Metabolic Profile Changes in Mimetic Aging Mice Induced by D-Galactose - PMC [pmc.ncbi.nlm.nih.gov]
- 12. High-resolution ¹³C metabolic flux analysis | Springer Nature Experiments [experiments.springernature.com]
- 13. researchgate.net [researchgate.net]
- 14. Quantitation of plasma ¹³C-galactose and ¹³C-glucose during exercise by liquid chromatography/isotope ratio mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. d-nb.info [d-nb.info]
- 16. Analysis of concentration and (¹³)C enrichment of D-galactose in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: D-Galactose-¹³C Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12392713#safety-and-handling-guidelines-for-d-galactose-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com